

# Proper Disposal and Handling of GR148672X: A Procedural Guide

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## Compound of Interest

Compound Name: GR148672X

Cat. No.: B1672118

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Important Notice: This document provides guidance on the proper disposal and handling of the research chemical **GR148672X** based on publicly available data. A specific Safety Data Sheet (SDS) for **GR148672X** is not publicly accessible. Researchers, scientists, and drug development professionals must consult the complete SDS provided by their supplier and contact their institution's Environmental Health and Safety (EHS) department for specific disposal protocols that comply with local, state, and federal regulations. The information below should be used as a supplement to, not a replacement for, official institutional and supplier guidelines.

**GR148672X** is a potent inhibitor of triacylglycerol hydrolase/carboxylesterase 1 (TGH/CES1) and should be considered hazardous.[1] Standard laboratory precautions for handling potent, biologically active compounds are required.

## GR148672X: Key Data and Properties

The following table summarizes the known quantitative data and properties of **GR148672X**.

Property	Value	Source
CAS Number	263890-70-6	[1]
Molecular Formula	C <sub>15</sub> H <sub>11</sub> F <sub>3</sub> N <sub>2</sub> O <sub>2</sub> S	[1]
Formula Weight	340.3 g/mol	[1]
Appearance	A solid	[1]
Purity	≥98%	[1]
Solubility	Soluble in DMSO	[1]
Storage Temperature	-20°C	[1]
Stability	≥ 4 years (at -20°C)	[1]

## Immediate Safety and Handling Protocols

Prior to handling **GR148672X**, ensure all safety measures are in place. This material should be treated as hazardous until more information is available.[1]

Personal Protective Equipment (PPE):

- **Gloves:** Wear appropriate chemical-resistant gloves (e.g., nitrile).
- **Eye Protection:** Use safety glasses or goggles.
- **Lab Coat:** A standard laboratory coat is required.
- **Respiratory Protection:** If handling the solid outside of a certified chemical fume hood, a respirator may be necessary.

Handling Procedures:

- **Work Area:** All handling of **GR148672X**, both in solid form and in solution, should be conducted within a certified chemical fume hood to prevent inhalation.
  - **Avoid Contact:** Do not allow the compound to come into contact with eyes, skin, or clothing.
- [1]

- Hygiene: Wash hands thoroughly after handling the material.<sup>[1]</sup>
- Solutions: When preparing stock solutions, for example in DMSO, purge the solvent with an inert gas.<sup>[1]</sup>

## Step-by-Step Disposal Procedures

Disposal of **GR148672X** and associated waste must be handled as hazardous chemical waste. Do not dispose of this material down the drain or in regular trash.

### Step 1: Waste Segregation and Collection

- Solid Waste:
  - Place unadulterated, expired, or unwanted solid **GR148672X** into a dedicated hazardous waste container.
  - Collect any contaminated items such as weigh boats, disposable spatulas, and PPE (gloves, etc.) in a separate, clearly labeled solid hazardous waste container or bag.
- Liquid Waste:
  - Collect all solutions containing **GR148672X** (e.g., stock solutions in DMSO, experimental media) in a designated, leak-proof hazardous liquid waste container.
  - Do not mix with other incompatible waste streams.
- Sharps Waste:
  - Any contaminated sharps (needles, pipette tips, etc.) must be disposed of in an approved sharps container designated for chemically contaminated sharps.

### Step 2: Container Labeling

- All waste containers must be clearly and accurately labeled. The label should include:
  - The words "Hazardous Waste."

- The full chemical name: "**GR148672X**" and the solvent (e.g., "in DMSO").
- The approximate concentration and quantity of the waste.
- The date the waste was first added to the container.
- The primary hazard(s) (e.g., "Toxic," "Irritant").

### Step 3: Waste Storage

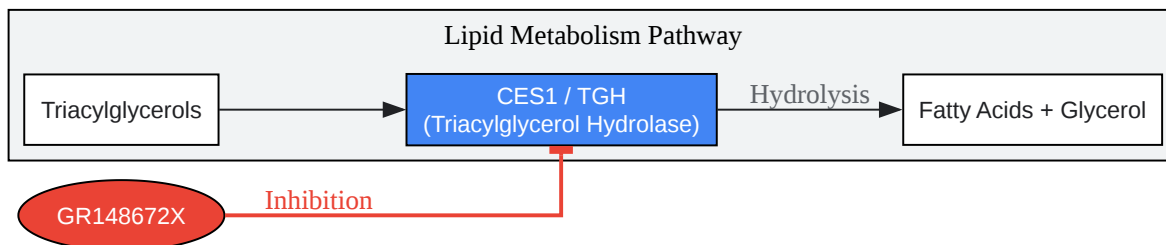
- Store sealed waste containers in a designated, secure satellite accumulation area within or near the laboratory.
- Ensure the storage area is away from general traffic and has secondary containment to capture any potential leaks.
- Keep waste containers closed at all times, except when adding waste.

### Step 4: Arranging for Disposal

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
- Follow all institutional procedures for waste manifest documentation and handover.

## Visualization of **GR148672X** Mechanism of Action

**GR148672X** functions as a potent inhibitor of the enzyme triacylglycerol hydrolase/carboxylesterase 1 (TGH/CES1). This enzyme is critical for the hydrolysis of triacylglycerols into fatty acids and glycerol. By blocking this enzyme, **GR148672X** disrupts lipid metabolism.



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Inhibitory action of **GR148672X** on the CES1/TGH enzyme in the lipid metabolism pathway.

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## References

- 1. researchgate.net [researchgate.net]
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